

Application Note: Gas Chromatography (GC)

Analysis of 1-Nitro-2-propylbenzene

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Compound of Interest

Compound Name: 1-Nitro-2-propylbenzene

CAS No.: 7137-54-4

Cat. No.: B1606658

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive guide and detailed protocol for the analysis of **1-Nitro-2-propylbenzene** using gas chromatography (GC) coupled with mass spectrometry (MS). It includes sample preparation, instrument parameters, and expected performance data.

Introduction

1-Nitro-2-propylbenzene is an aromatic nitro compound with applications in chemical synthesis and as an intermediate in the manufacturing of various organic compounds. Accurate and sensitive quantification of this analyte is crucial for process monitoring, quality control, and environmental analysis. Gas chromatography is a robust and widely used technique for the analysis of volatile and semi-volatile compounds like **1-Nitro-2-propylbenzene**.^[1] When coupled with a mass spectrometer (GC-MS), it provides high selectivity and sensitivity, allowing for confident identification and quantification.^[2]

This application note details a GC-MS method for the determination of **1-Nitro-2-propylbenzene**, drawing upon established methodologies for nitroaromatic compounds, such

as EPA Method 8091.[3][4][5]

Experimental

Apparatus and Materials

- Gas Chromatograph-Mass Spectrometer (GC-MS): An analytical system complete with a GC suitable for split/splitless injection and a mass selective detector.[3]
- GC Column: A non-polar or mid-polarity capillary column is recommended. A common choice is a DB-5 (or equivalent 5% phenyl-methylpolysiloxane) column, 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Reagents and Consumables:
 - High-purity solvents (e.g., dichloromethane, hexane, methanol, acetone).
 - **1-Nitro-2-propylbenzene** analytical standard.
 - Internal standard (e.g., 1,3-Dichlorobenzene), if required for precise quantification.
 - Anhydrous sodium sulfate (for drying extracts).
 - Solid-Phase Extraction (SPE) cartridges (e.g., C18), if applicable.
 - Glass autosampler vials (1.5 mL) with inserts.[6]

Standard and Sample Preparation

Standard Preparation:

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **1-Nitro-2-propylbenzene** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standards: Prepare a series of working standards by serial dilution of the primary stock solution with a suitable solvent, such as dichloromethane, to cover the desired calibration range (e.g., 0.1 - 20 µg/mL).

Sample Preparation:

The choice of sample preparation method depends on the sample matrix. Below are protocols for liquid and solid samples.[\[2\]](#)

Protocol 2.2.1: Liquid Samples (e.g., Water) - Liquid-Liquid Extraction (LLE)

- Measure 100 mL of the aqueous sample into a separatory funnel.
- If an internal standard is used, add it to the sample at this stage.
- Adjust the pH of the sample to neutral (pH 7) if necessary.
- Add 20 mL of dichloromethane to the separatory funnel.
- Shake vigorously for 2 minutes, periodically venting the pressure.
- Allow the layers to separate.
- Drain the organic (bottom) layer into a flask containing anhydrous sodium sulfate to remove residual water.
- Repeat the extraction twice more with fresh 20 mL portions of dichloromethane, combining the organic extracts.
- Concentrate the combined extract to a final volume of 1 mL using a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

Protocol 2.2.2: Solid Samples (e.g., Soil, Sediments)

- Weigh 10 g of the homogenized solid sample into a beaker.
- Mix the sample with an equal amount of anhydrous sodium sulfate to form a free-flowing powder.
- Transfer the mixture to a Soxhlet extraction thimble.
- Extract with a 1:1 mixture of acetone and hexane for 6-8 hours.

- Concentrate the extract to approximately 5 mL using a rotary evaporator.
- Perform solvent exchange into dichloromethane.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

Protocol 2.2.3: Sample Cleanup using Solid-Phase Extraction (SPE)

For complex matrices, an SPE cleanup step may be necessary.^{[7][8]}

- Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
- Load the sample extract (reconstituted in a water-miscible solvent if necessary) onto the cartridge.
- Wash the cartridge with 5 mL of water to remove interferences.
- Elute the **1-Nitro-2-propylbenzene** with 5 mL of dichloromethane.
- Dry the eluate with anhydrous sodium sulfate and concentrate to 1 mL.
- Transfer to a GC vial for analysis.

GC-MS Instrumental Parameters

The following table summarizes the recommended GC-MS parameters for the analysis of **1-Nitro-2-propylbenzene**.

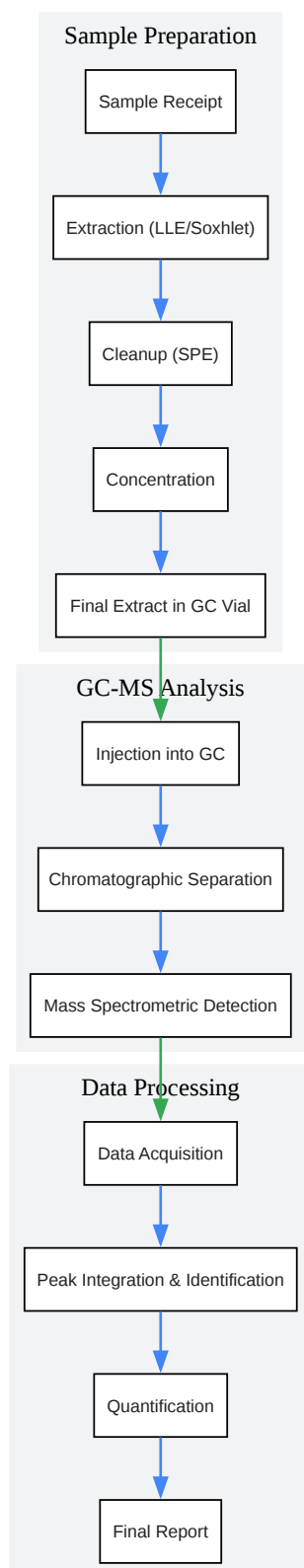
Parameter	Value
GC System	
Injection Volume	1 µL
Injection Mode	Splitless (0.75 min purge delay)
Injector Temperature	250 °C
Carrier Gas	Helium, Constant Flow
Flow Rate	1.0 mL/min
Oven Program	
Initial Temperature	60 °C (hold 2 min)
Ramp 1	15 °C/min to 280 °C
Hold	280 °C for 5 min
MS System	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230 °C
Transfer Line Temp.	280 °C
MS Quadrupole Temp.	150 °C
Solvent Delay	3 minutes
Scan Range	35-350 amu
Data Acquisition	Full Scan

Data Presentation

Quantitative data for the analysis of **1-Nitro-2-propylbenzene** using the described method are summarized below. These values are representative and may vary depending on the specific instrument and matrix.

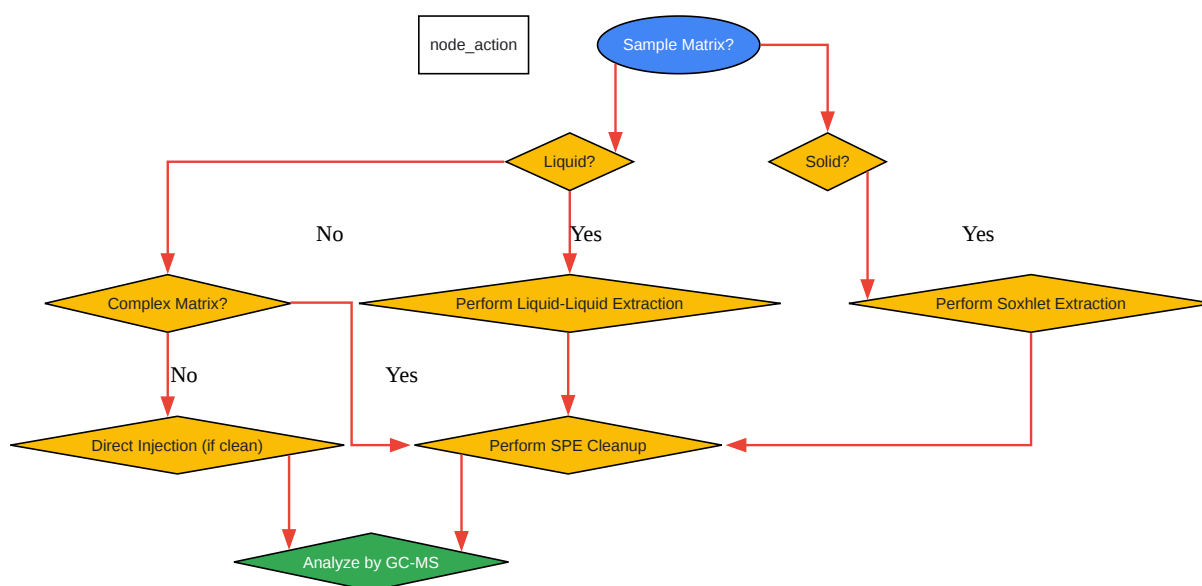
Parameter	Expected Value
Retention Time (RT)	Approximately 9-11 minutes (on a DB-5 column)
Characteristic Ions (m/z)	165 (M+), 148, 120, 91
Method Detection Limit (MDL)	0.1 - 0.5 µg/L (for water samples)
Limit of Quantitation (LOQ)	0.5 - 1.5 µg/L (for water samples)
Linearity (R ²)	> 0.995 over a range of 0.1 - 20 µg/mL
Recovery	85 - 110% (matrix-dependent)
Relative Standard Deviation	< 15%

Mandatory Visualizations



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Caption: Experimental workflow for GC-MS analysis of **1-Nitro-2-propylbenzene**.



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Caption: Decision tree for selecting a sample preparation method.

Conclusion

The described GC-MS method provides a reliable and sensitive approach for the quantitative analysis of **1-Nitro-2-propylbenzene** in various matrices. Proper sample preparation is critical to achieving accurate results, and the choice of extraction and cleanup techniques should be tailored to the specific sample type. By following the detailed protocols and instrumental parameters outlined in this application note, researchers can confidently identify and quantify **1-Nitro-2-propylbenzene** in their samples.

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